

An In-depth Technical Guide to the Molecular Structure of 2,4-Dimethyloctane

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Compound of Interest

Compound Name: 2,4-Dimethyloctane

Cat. No.: B1655664

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This technical guide provides a comprehensive overview of the molecular structure, properties, synthesis, and analysis of **2,4-dimethyloctane**, tailored for researchers, scientists, and professionals in drug development and chemical synthesis.

Molecular Structure of 2,4-Dimethyloctane

2,4-Dimethyloctane is a branched-chain alkane with the molecular formula $C_{10}H_{22}$.^{[1][2][3][4]} Its structure consists of an eight-carbon (octane) backbone with two methyl group substituents at the second and fourth carbon positions.^[5] The IUPAC name for this compound is **2,4-dimethyloctane**.^{[1][2][3]} The presence of a chiral center at the fourth carbon atom gives rise to stereoisomerism.^[1]

Caption: 2D representation of the **2,4-dimethyloctane** molecular structure.

Physicochemical Properties

The physical and chemical properties of **2,4-dimethyloctane** are summarized in the table below. These properties are crucial for its application in various industrial and research settings.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₂₂	[1][3][4]
Molecular Weight	142.28 g/mol	[1][3]
IUPAC Name	2,4-dimethyloctane	[1][3]
CAS Number	4032-94-4	[1][2][3]
Density	0.723 - 0.732 g/cm ³	[1][4]
Boiling Point	156.4 - 156.9 °C	[1][4]
Flash Point	49 - 78.5 °C	[1][4]
Refractive Index	1.409 - 1.411	[4][6]
Vapor Pressure	3.73 mmHg at 25°C	[4][7]
SMILES	<chem>CCCCC(C)CC(C)C</chem>	[1][3]
InChI	InChI=1S/C10H22/c1-5-6-7-10(4)8-9(2)3/h9-10H,5-8H2,1-4H3	[1][2]

Experimental Protocols

Synthesis of 2,4-Dimethyloctane

Several synthetic routes can be employed to produce **2,4-dimethyloctane**.^[1] A generalized experimental protocol based on the alkylation of an organometallic reagent is outlined below.

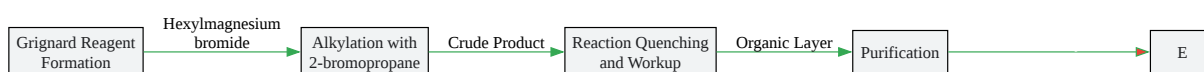
Objective: To synthesize **2,4-dimethyloctane** via a Grignard reaction followed by alkylation.

Materials:

- 1-bromohexane
- Magnesium turnings
- Dry diethyl ether

- 2-bromopropane
- Anhydrous iron(III) chloride (catalyst)
- Hydrochloric acid (for workup)
- Sodium bicarbonate solution (for neutralization)
- Anhydrous magnesium sulfate (for drying)

Workflow Diagram:



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Caption: Experimental workflow for the synthesis of **2,4-dimethyloctane**.

Procedure:

- **Grignard Reagent Formation:** In a flame-dried, three-necked flask equipped with a reflux condenser, dropping funnel, and nitrogen inlet, magnesium turnings are placed in dry diethyl ether. 1-bromohexane is added dropwise to initiate the formation of hexylmagnesium bromide. The reaction mixture is refluxed until most of the magnesium has reacted.
- **Alkylation:** The Grignard reagent is cooled, and a catalytic amount of anhydrous iron(III) chloride is added. 2-bromopropane is then added dropwise while maintaining the temperature.
- **Workup:** The reaction is quenched by the slow addition of dilute hydrochloric acid. The organic layer is separated, washed with sodium bicarbonate solution and water, and then dried over anhydrous magnesium sulfate.
- **Purification:** The solvent is removed by rotary evaporation, and the resulting crude product is purified by fractional distillation to yield pure **2,4-dimethyloctane**.

Gas Chromatography (GC) Analysis

The purity and identity of **2,4-dimethyloctane** can be determined using gas chromatography.
[8]

Objective: To analyze the purity of a synthesized **2,4-dimethyloctane** sample.

Instrumentation:

- Gas chromatograph equipped with a flame ionization detector (FID).
- Capillary column (e.g., Polydimethyl siloxane).[8]
- Helium as the carrier gas.[8]

Procedure:

- Sample Preparation: A dilute solution of the **2,4-dimethyloctane** sample is prepared in a volatile solvent like hexane.
- Injection: A small volume (e.g., 1 μ L) of the prepared sample is injected into the GC inlet.
- Separation: The components of the sample are separated on the capillary column based on their boiling points and interactions with the stationary phase. A temperature program is typically used to achieve good separation.
- Detection: The separated components are detected by the FID, which generates a signal proportional to the amount of substance.
- Data Analysis: The resulting chromatogram is analyzed to determine the retention time and peak area of **2,4-dimethyloctane**. The purity is calculated based on the relative peak areas. Kovats retention indices can also be calculated for identification purposes.[3]

Applications in Research and Industry

2,4-Dimethyloctane has several applications stemming from its properties as a branched alkane:

- Fuel Additive: It is used as a component in gasoline formulations to improve combustion properties.[1]
- Solvent: Due to its nonpolar nature, it can be used as a solvent in various industrial processes.[1]
- Chemical Intermediate: It serves as a precursor in the synthesis of other organic compounds.[1]

Chirality and Stereochemistry

A significant feature of the **2,4-dimethyloctane** molecule is the presence of a chiral center at the C4 position. This carbon is bonded to four different groups: a hydrogen atom, a methyl group, a propyl group, and a 2-methylbutyl group.[1] This asymmetry results in the existence of two enantiomers, (R)-**2,4-dimethyloctane** and (S)-**2,4-dimethyloctane**, which have identical physical properties except for their interaction with plane-polarized light.

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